

Application Notes and Protocols for ERp29 Knockout Studies

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Compound of Interest

Compound Name: Et-29

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Introduction

Endoplasmic reticulum protein 29 (ERp29) is a molecular chaperone residing in the lumen of the endoplasmic reticulum (ER). It plays a crucial role in the processing and transport of secretory proteins.[1] Unlike other members of the protein disulfide isomerase (PDI) family, ERp29 lacks a canonical thioredoxin motif and does not possess disulfide isomerase activity.[2] Emerging evidence indicates that ERp29 is involved in a variety of cellular processes, including the unfolded protein response (UPR), cell proliferation, apoptosis, and tumorigenesis.[2][3][4] Consequently, ERp29 has become a protein of interest in various research fields, including cancer biology and drug development.

These application notes provide a comprehensive guide for designing and conducting experiments involving the knockout of ERp29 to investigate its function in cellular signaling and disease.

Data Presentation

Quantitative Effects of ERp29 Knockdown/Knockout

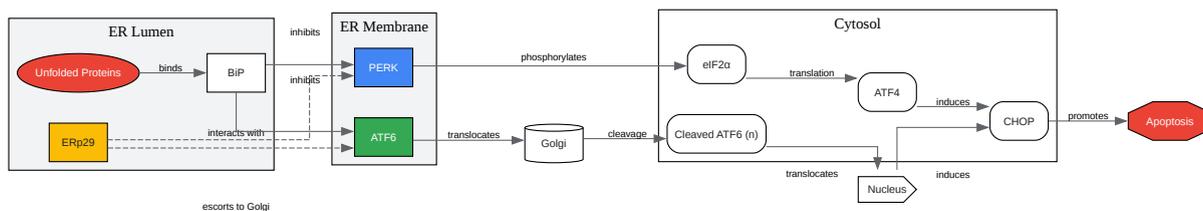
The following tables summarize quantitative data from studies investigating the impact of ERp29 depletion.

Cell Line	Treatment	Parameter Measured	Effect of ERp29 Knockdown/Low Expression	Reference
ARPE-19	Nicotine (20 μ M)	GRP78 Protein Level (relative to control)	~2.5-fold increase	[5]
ARPE-19	Nicotine (20 μ M)	CHOP Protein Level (relative to control)	~2.0-fold increase	[5]
ARPE-19	Nicotine (20 μ M)	Cell Viability (%)	Significant decrease	[5]
Osteosarcoma Cell Lines (MNNG/HOS, 143B, MG-63 vs. U2OS, Saos-2)	-	Cell Doubling Time (hours)	Lower doubling time (higher growth rate) in low-ERp29 expressing cells	[6]
MDA-MB-231 (Breast Cancer)	-	Cell Proliferation	Overexpression of ERp29 inhibits proliferation	[7][8]

Signaling Pathways and Experimental Workflows

ERp29 and the Unfolded Protein Response (UPR)

ERp29 plays a significant role in the Unfolded Protein Response (UPR), a cellular stress response triggered by the accumulation of unfolded or misfolded proteins in the ER. The UPR is primarily mediated by three ER transmembrane sensors: PERK, IRE1 α , and ATF6.

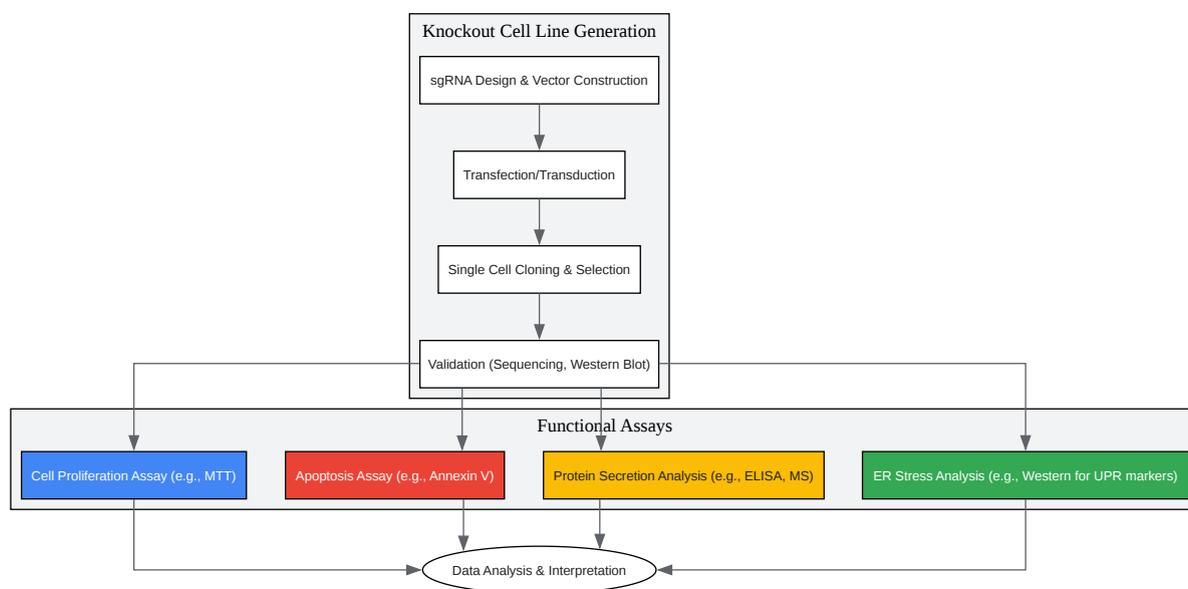


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Caption: ERp29 interaction with the PERK and ATF6 branches of the UPR.

Experimental Workflow for ERp29 Knockout Studies

A typical workflow for investigating the effects of ERp29 knockout involves several key stages, from generating the knockout cell line to performing functional assays.



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